

Application Note & Protocols: Fluorescent Labeling of SFNGGP-NH₂ Peptide

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Compound of Interest

Compound Name: SFNGGP-NH₂

Cat. No.: B15571160

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fluorescently labeled peptides are essential tools in a wide array of biomedical research fields, including drug discovery, molecular imaging, and diagnostics.^{[1][2]} They enable the visualization and tracking of biological processes with high sensitivity and specificity.^{[3][4]} This document provides a comprehensive guide to the fluorescent labeling of the peptide **SFNGGP-NH₂**. The primary focus is on the conjugation of fluorescent tags to the N-terminal primary amine of the peptide. The protocols detailed below are designed to be adaptable for various fluorescent dyes and research applications. Common applications for such labeled peptides include in vivo biomedical imaging, intracellular localization studies, and protein interaction analyses.^[5]

The choice of a fluorescent dye is a critical step and should be based on the specific experimental requirements, such as the available instrumentation and the desired photophysical properties. Amine-reactive dyes, particularly those with N-hydroxysuccinimide (NHS) ester or isothiocyanate functional groups, are widely used for labeling peptides.

Data Presentation

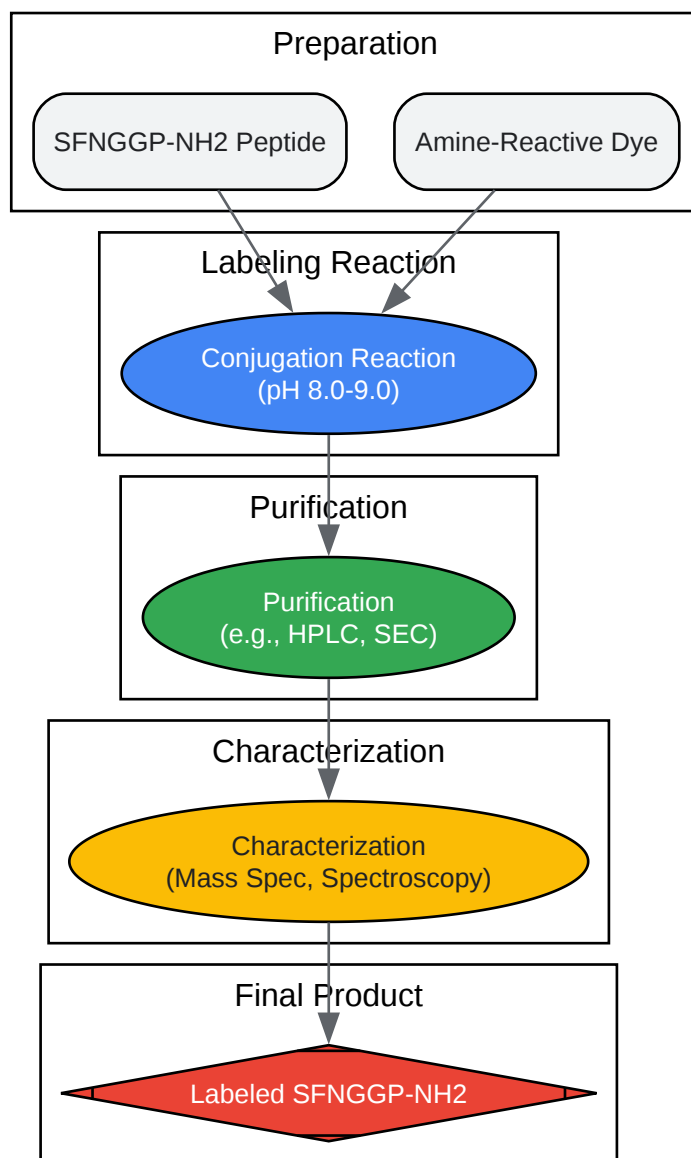
A selection of common amine-reactive fluorescent dyes suitable for labeling **SFNGGP-NH2** is presented in Table 1. This table summarizes their key spectral properties and molecular weights to aid in the selection process.

Fluorescent Dye	Excitation (nm)	Emission (nm)	Molecular Weight (g/mol)	Reactive Group
Fluorescein Isothiocyanate (FITC)	~494	~518	389.38	Isothiocyanate
Alexa Fluor™ 488, NHS ester	~495	~519	643.41	NHS Ester
Cyanine3 (Cy3), NHS ester	~550	~570	~766	NHS Ester
Tetramethylrhodamine (TMR), NHS ester	~550	~575	527.55	NHS Ester
Cyanine5 (Cy5), NHS ester	~650	~670	~792	NHS Ester
Alexa Fluor™ 647, NHS ester	~650	~668	~1250	NHS Ester

Data compiled from multiple sources.

Experimental Workflow

The overall process for labeling the **SFNGGP-NH2** peptide with a fluorescent tag, followed by purification and characterization, is depicted in the following workflow diagram.



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Caption: Workflow for fluorescent labeling of **SFNGGP-NH2**.

Experimental Protocols

Herein are detailed protocols for the labeling of **SFNGGP-NH2** with two common amine-reactive fluorescent dyes, FITC and an Alexa Fluor NHS ester.

Protocol 1: N-Terminal Labeling of **SFNGGP-NH2** with FITC

This protocol describes the conjugation of fluorescein isothiocyanate (FITC) to the N-terminal amine of the **SFNGGP-NH2** peptide in solution.

Materials:

- **SFNGGP-NH2** peptide (purified)
- Fluorescein isothiocyanate (FITC)
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- 0.1 M Sodium Bicarbonate buffer (pH 9.0)
- Trifluoroacetic acid (TFA)
- HPLC-grade water and acetonitrile
- Reverse-phase HPLC system with a C18 column
- Lyophilizer

Procedure:

- Peptide Preparation: Dissolve the **SFNGGP-NH2** peptide in the 0.1 M sodium bicarbonate buffer to a final concentration of 1-2 mg/mL.
- FITC Solution Preparation: Immediately before use, dissolve FITC in DMF or DMSO to a concentration of 10 mg/mL.
- Labeling Reaction:
 - Add the FITC solution to the peptide solution to achieve a molar ratio of FITC to peptide between 1.5:1 and 3:1.

- Mix the reaction gently and incubate for 2-4 hours at room temperature in the dark. It is crucial to protect the reaction from light to prevent photobleaching of the FITC.
- Purification of the Labeled Peptide:
 - Acidify the reaction mixture with a small amount of TFA to a pH of 2-3.
 - Purify the labeled peptide using a reverse-phase HPLC system with a C18 column.
 - Use a gradient of mobile phase A (0.1% TFA in water) and mobile phase B (0.1% TFA in acetonitrile).
 - Monitor the elution profile at both 220 nm (for the peptide bond) and 494 nm (for FITC).
 - Collect the fractions containing the dual-wavelength peak corresponding to the FITC-labeled peptide.
- Lyophilization: Freeze the collected fractions and lyophilize to obtain the purified FITC-labeled **SFNGGP-NH2** as a powder.
- Storage: Store the lyophilized peptide at -20°C or lower, protected from light.

Protocol 2: N-Terminal Labeling of **SFNGGP-NH2** with an Alexa Fluor™ NHS Ester

This protocol details the conjugation of an Alexa Fluor™ N-hydroxysuccinimide (NHS) ester to the N-terminal amine of the **SFNGGP-NH2** peptide.

Materials:

- **SFNGGP-NH2** peptide (purified)
- Alexa Fluor™ NHS ester (e.g., Alexa Fluor™ 488 NHS Ester)
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- 0.1 M Sodium Bicarbonate buffer (pH 8.3-8.5)

- Size-exclusion chromatography (SEC) column (e.g., Sephadex G-25) or reverse-phase HPLC system
- Phosphate-buffered saline (PBS), pH 7.4

Procedure:

- Peptide Preparation: Dissolve the **SFNGGP-NH2** peptide in the 0.1 M sodium bicarbonate buffer to a final concentration of 2 mg/mL.
- Alexa Fluor™ NHS Ester Solution Preparation: Immediately before use, dissolve the Alexa Fluor™ NHS ester in DMF or DMSO to a concentration of 10 mg/mL.
- Labeling Reaction:
 - Add the Alexa Fluor™ NHS ester solution to the peptide solution. A typical starting point is a 5:1 molar ratio of dye to peptide.
 - Mix gently and incubate for 1-2 hours at room temperature in the dark.
- Purification of the Labeled Peptide:
 - Option A: Size-Exclusion Chromatography (SEC):
 - Equilibrate a Sephadex G-25 column with PBS (pH 7.4).
 - Apply the reaction mixture to the column.
 - Elute with PBS. The labeled peptide will elute in the earlier fractions, while the smaller, unreacted dye molecules will be retained longer.
 - Option B: Reverse-Phase HPLC:
 - Follow the purification procedure outlined in Protocol 1, adjusting the monitoring wavelength to the absorbance maximum of the specific Alexa Fluor™ dye used.
- Characterization and Storage:

- Characterize the purified, labeled peptide by mass spectrometry and fluorescence spectroscopy.
- Store the labeled peptide in a suitable buffer at 4°C for short-term use or lyophilize and store at -20°C for long-term storage, protected from light.

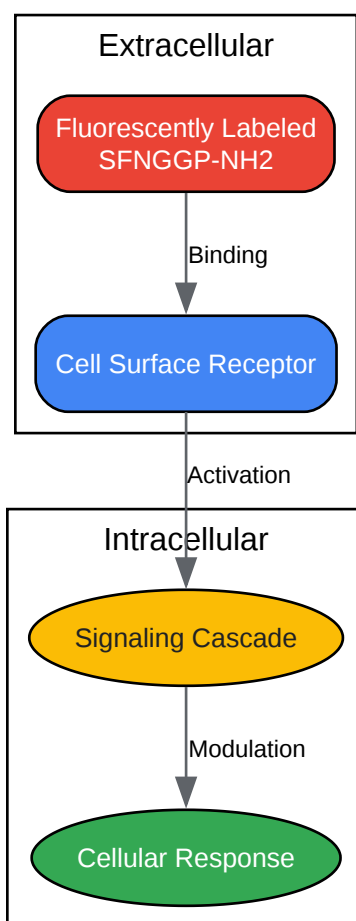
Characterization of the Labeled Peptide

Following purification, it is essential to characterize the fluorescently labeled **SFNGGP-NH2** to confirm successful conjugation and assess purity.

- Mass Spectrometry: Use MALDI-TOF or ESI-MS to determine the molecular weight of the final product. The observed mass should correspond to the sum of the molecular weights of the **SFNGGP-NH2** peptide and the fluorescent dye.
- Fluorescence Spectroscopy:
 - Measure the excitation and emission spectra of the labeled peptide to confirm the presence and functionality of the fluorophore.
 - The spectra should align with the known spectra of the chosen fluorescent dye.
- Analytical HPLC: Assess the purity of the final labeled peptide by analytical reverse-phase HPLC. A single, sharp peak at the expected retention time indicates high purity.

Signaling Pathway and Application Visualization

Fluorescently labeled peptides are frequently used to study receptor-ligand interactions and subsequent intracellular signaling. The diagram below illustrates a generic signaling pathway that could be investigated using a fluorescently labeled peptide ligand.



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Caption: Generic cell signaling pathway.

By using fluorescence microscopy, researchers can visualize the binding of the labeled peptide to its receptor and track its internalization and subcellular localization, providing insights into its mechanism of action.

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References

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